

What are the physical and chemical properties of Fichtelite

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Compound of Interest

Compound Name: Fichtelite

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Fichtelite: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fichtelite is a rare, naturally occurring saturated hydrocarbon mineral with the molecular formula $C_{19}H_{34}$.^{[1][2][3]} It is a cyclic hydrocarbon, chemically identified as dimethyl-isopropyl-perhydrophenanthrene or 18-norabietane.^[3] This technical guide provides an in-depth overview of the known physical and chemical properties of **fichtelite**, compiled from various scientific sources. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may be interested in this unique natural compound. This document summarizes its structural details, physical characteristics, and available spectral information, and outlines a general methodology for its study.

Chemical and Physical Properties

Fichtelite is a well-characterized organic mineral. Its chemical identity and physical properties have been determined through various analytical techniques.

Chemical Identification

The chemical structure of **fichtelite** has been elucidated, and it is systematically named according to IUPAC nomenclature.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₄	[1] [2] [3]
Molecular Weight	262.5 g/mol	[1]
IUPAC Name	(2S,4aS,4bS,8S,8aS,10aS)-4b,8-dimethyl-2-propan-2-yl-2,3,4,4a,5,6,7,8,8a,9,10,10a-dodecahydro-1H-phenanthrene	[1]
InChI	InChI=1S/C19H34/c1-13(2)15-7-10-18-16(12-15)8-9-17-14(3)6-5-11-19(17,18)4/h13-18H,5-12H2,1-4H3/t14-,15-,16-,17-,18-,19-/m0/s1	[1]
InChIKey	HTNCYKZTYXSRHL-DYKIIFRCSA-N	[1]
SMILES	<chem>C[C@H]1CCC[C@]2([C@H]1CC[C@@H]3[C@@H]2CC--INVALID-LINK--C(C)C)C</chem>	[1]
CAS Number	2221-95-6	[1]

Physical Properties

Fichtelite presents as a soft, transparent mineral with a greasy luster.[\[2\]](#)[\[3\]](#) It is found in fossilized wood, particularly in regions like Bavaria, Germany.[\[4\]](#)[\[5\]](#)

Property	Value	Source
Color	Colorless, white, pale yellow	[2][3]
Luster	Greasy	[2][3]
Transparency	Transparent	[2][3]
Hardness (Mohs)	1 (very soft)	[4]
Cleavage	Good on {001} and {100}	[2]
Density (calculated)	0.631 g/cm ³	[2][3]
Specific Gravity	1.032	[4]
Melting Point	44.2–45.0 °C	[2]
Boiling Point	235-236 °C at 43 mmHg	[6]
Solubility	Soluble in ether	

Crystallography

Fichtelite crystallizes in the monoclinic system.[2][3] Its crystal structure has been determined by X-ray diffraction.

Property	Value	Source
Crystal System	Monoclinic	[2][3]
Crystal Class	Sphenoidal (2)	[3]
Space Group	P2 ₁	[3]
Cell Parameters	a = 10.7 Å, b = 7.45 Å, c = 10.82 Å, β = 105.85°	[3]
Unit Cell Volume	829.72 Å ³	[3]

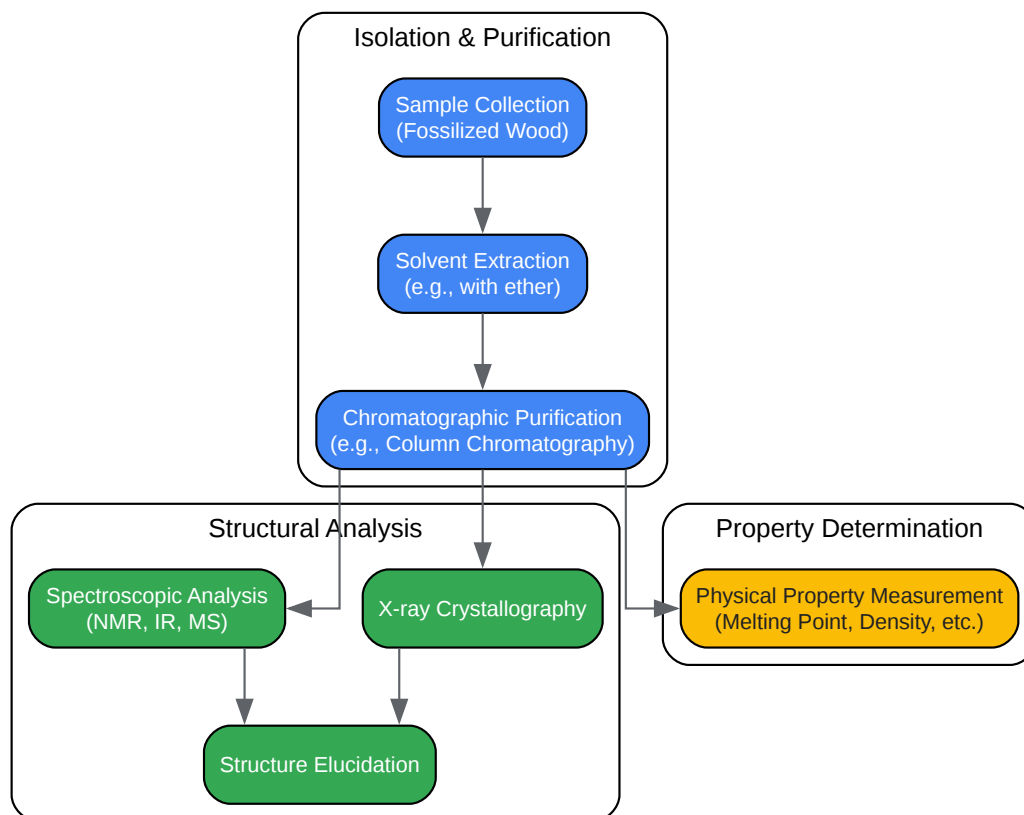
Experimental Protocols

While detailed, step-by-step experimental protocols for the isolation and analysis of **fichtelite** are not readily available in the public domain, a general workflow for the characterization of a natural product like **fichtelite** can be outlined. This workflow is based on standard analytical techniques used in natural product chemistry and mineralogy.

General Experimental Workflow

The characterization of **fichtelite** would typically involve its isolation from a natural source, followed by purification and structure elucidation using a combination of spectroscopic and crystallographic methods.

General Experimental Workflow for Fichtelite Characterization



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Caption: A generalized workflow for the isolation, purification, and characterization of **fichtelite**.

Spectral Data

Spectroscopic data is crucial for the unambiguous identification and structural confirmation of chemical compounds. For **fichtelite**, spectral data is available in various databases.

- ¹³C NMR Spectroscopy: The ¹³C NMR spectrum of **fichtelite** is available in public databases, which provides information about the carbon skeleton of the molecule.[1]
- Mass Spectrometry (GC-MS): Gas chromatography-mass spectrometry data for **fichtelite** can be found, offering insights into its molecular weight and fragmentation pattern.[1]
- Infrared (IR) Spectroscopy: Vapor phase IR spectral data for **fichtelite** is also available, which helps in identifying the types of chemical bonds present in the molecule.[1]

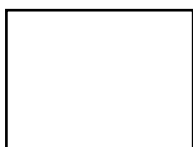
Due to copyright and data format limitations, the actual spectra are not reproduced here. Researchers are encouraged to consult the SpectraBase and PubChem databases for detailed spectral information.

Molecular Structure

The molecular structure of **fichtelite** is a complex, non-planar arrangement of three fused six-membered rings with methyl and isopropyl substituents.

Chemical Structure of Fichtelite

Fichtelite (C₁₉H₃₄)



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Caption: 2D representation of the molecular structure of **fichtelite**.

Conclusion

Fichtelite is a fascinating naturally occurring hydrocarbon with a well-defined chemical structure and a unique set of physical properties. This guide provides a consolidated source of technical information for scientists and researchers. The provided data on its chemical identity, physical characteristics, and crystallographic parameters, along with the outlined general experimental approach, should serve as a solid foundation for further investigation and potential applications of this rare mineral. The lack of readily available, detailed experimental protocols and thermodynamic data highlights areas where further research could be beneficial.

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